

The Synthesis and Purification of Tolonidine: A Technical Guide

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Compound of Interest

Compound Name: Tolonidine

Cat. No.: B1682429

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This in-depth technical guide provides a comprehensive overview of the synthesis and purification of **Tolonidine**, a substituted aniline with potential applications in pharmaceutical research. Due to the limited availability of direct synthetic protocols for **Tolonidine**, this guide presents a plausible synthetic route and purification strategies based on established methods for analogous 2-aryliminoimidazolidine compounds. All quantitative data is summarized in structured tables, and detailed experimental methodologies are provided.

Introduction to Tolonidine

Tolonidine, chemically known as N-(2-chloro-4-methylphenyl)-4,5-dihydro-1H-imidazol-2-amine, is a small molecule belonging to the class of substituted anilines. Its structure, featuring a 2-aminoimidazoline moiety attached to a substituted phenyl ring, is analogous to other pharmacologically active compounds, suggesting its potential for investigation in drug discovery programs.

Table 1: Chemical and Physical Properties of **Tolonidine**

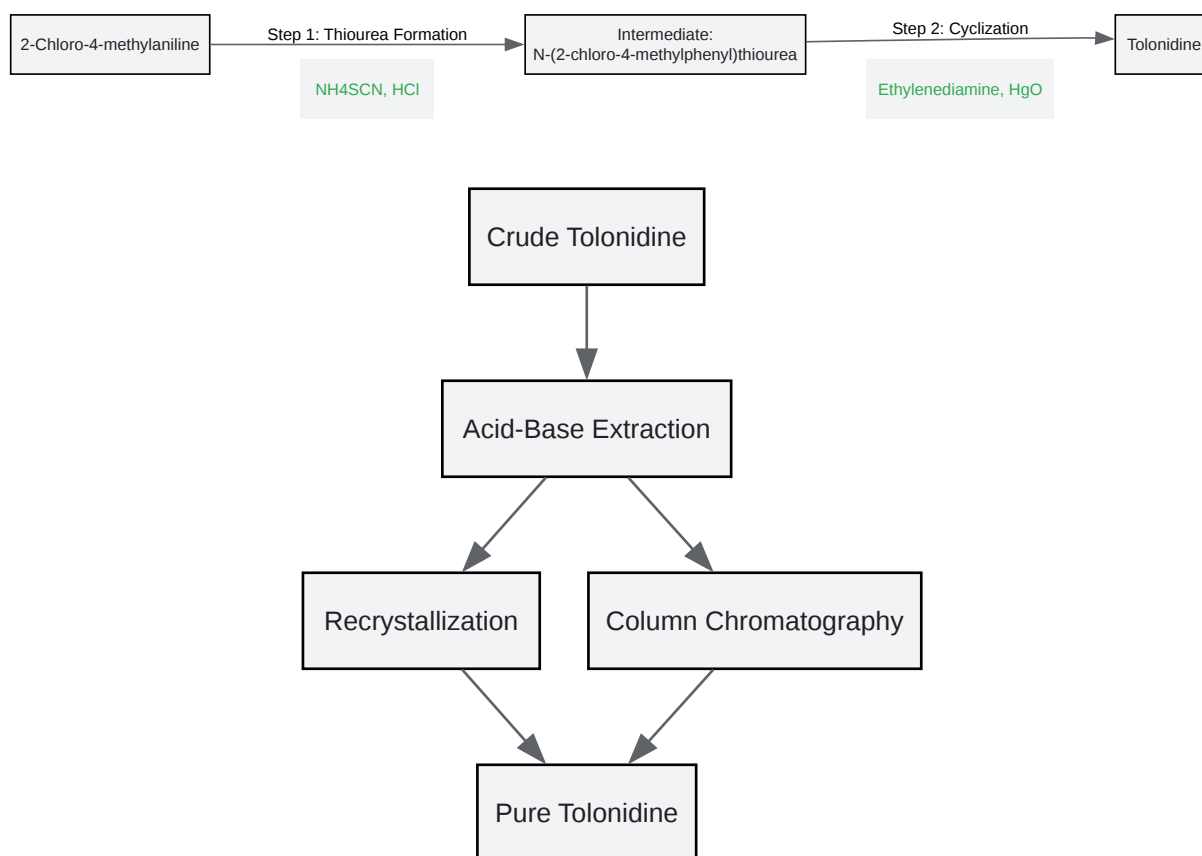
Property	Value
Chemical Formula	C ₁₀ H ₁₂ ClN ₃
Molecular Weight	209.68 g/mol
CAS Number	4201-22-3[1][2]
Appearance	Likely a solid at room temperature
Solubility	Expected to be soluble in organic solvents

Proposed Synthesis of Tolonidine

A direct, published synthetic route for **Tolonidine** is not readily available in the public domain. However, a plausible and efficient synthesis can be designed based on well-established methods for the preparation of structurally related 2-aryliminoimidazolidine derivatives, such as Clonidine. The proposed synthesis involves a two-step process starting from the commercially available 2-chloro-4-methylaniline.

Overall Synthetic Scheme

The proposed synthesis involves the formation of a thiourea intermediate from 2-chloro-4-methylaniline, followed by cyclization with ethylenediamine to form the imidazoline ring of **Tolonidine**.



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References

- 1. openaccesspub.org [openaccesspub.org]
- 2. scispace.com [scispace.com]
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